

# Physical characteristics of 1-(4-Chlorophenyl)ethanone-d4

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## Compound of Interest

Compound Name: 1-(4-Chlorophenyl)ethanone-d4

Cat. No.: B1357200

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## An In-depth Technical Guide to the Physical Characteristics of 1-(4-Chlorophenyl)ethanone-d4

This technical guide provides a comprehensive overview of the known physical characteristics of 1-(4-Chlorophenyl)ethanone-d4, a deuterated isotopologue of 1-(4-Chlorophenyl)ethanone. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who utilize isotopically labeled compounds as internal standards or tracers in quantitative studies.

## Chemical Identity and Structure

1-(4-Chlorophenyl)ethanone-d4 is a synthetic compound where four hydrogen atoms on the methyl group of the parent molecule, 1-(4-Chlorophenyl)ethanone, have been replaced with deuterium. This isotopic substitution is crucial for its application in mass spectrometry-based and nuclear magnetic resonance-based analytical methods.

- Chemical Name: 1-(4-Chlorophenyl)ethanone-d4
- Synonyms: p-Chloroacetophenone-d4, 4'-Chloroacetophenone-d4
- CAS Number: 284474-50-6[1][2]

## Physical and Chemical Properties

The physical properties of **1-(4-Chlorophenyl)ethanone-d4** are summarized in the table below. For comparative purposes, the properties of its non-deuterated analog are also included. The primary difference lies in the molecular weight due to the presence of deuterium atoms.

Property	1-(4-Chlorophenyl)ethanone-d4	1-(4-Chlorophenyl)ethanone (Non-deuterated)
Molecular Formula	C <sub>8</sub> H <sub>3</sub> D <sub>4</sub> ClO[1]	C <sub>8</sub> H <sub>7</sub> ClO[3][4][5][6][7][8]
Molecular Weight	158.62 g/mol [1]	154.59 g/mol [9]
Appearance	Not specified, likely a liquid or low-melting solid	Liquid, Colorless liquid[9]
Melting Point	14-18 °C[10]	18-21 °C[3][6][9][11]
Boiling Point	232 °C (at 760 mmHg)[10]	232-237.7 °C (at 760 mmHg) [3][4][6][9][11]
Density	1.192 g/mL at 25 °C[10]	~1.192-1.2 g/cm <sup>3</sup> at 20 °C[3][4][6][11]
Refractive Index	n <sub>D</sub> <sup>20</sup> 1.5549[10]	n <sub>D</sub> <sup>20</sup> 1.5550[9]
Solubility	Not specified, expected to be similar to the non-deuterated form	Insoluble in water; miscible with alcohol and ether.[3][9]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of **1-(4-Chlorophenyl)ethanone-d4** are not explicitly available. However, standard laboratory procedures for determining these properties are well-established.

## Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid.

#### Methodology:

- A small, powdered sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- The sample is heated slowly, and the temperature range over which the sample melts is observed and recorded. The melting range is reported from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

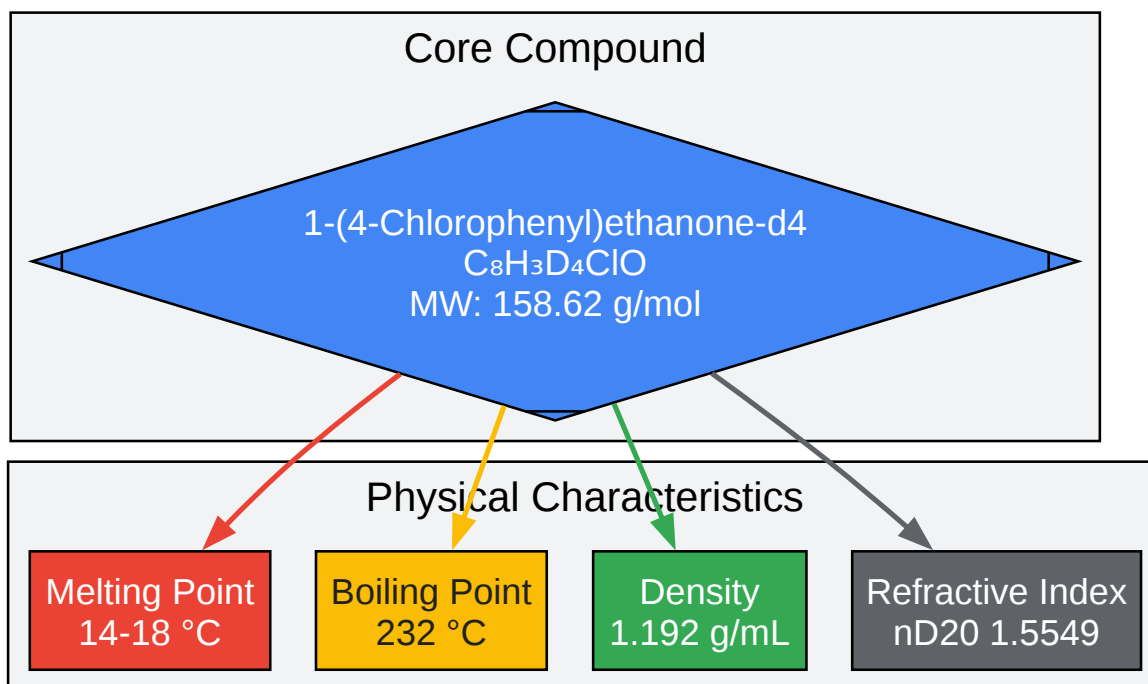
#### Methodology (Distillation Method):

- A small volume of the liquid is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned at the level of the side arm of the distillation flask.
- The liquid is heated, and the temperature is recorded when the liquid is boiling and its vapor is condensing on the thermometer bulb, resulting in a stable temperature reading. This temperature is the boiling point at the given atmospheric pressure.

## Visualization of Key Properties

The following diagram illustrates the relationship between the core compound and its key physical characteristics.

## Physical Properties of 1-(4-Chlorophenyl)ethanone-d4



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)